

thermodynamic properties of trifluoroacetylacetone

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Compound of Interest

Compound Name: *1,1,1-Trifluoro-2,4-pentanedione*

Cat. No.: *B1197229*

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An In-depth Technical Guide on the Thermodynamic Properties of Trifluoroacetylacetone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core thermodynamic properties of trifluoroacetylacetone (TFAA), a widely used β -diketone in chemical synthesis and analysis. This document summarizes key quantitative data, details experimental methodologies for their determination, and presents visual representations of relevant concepts to facilitate a deeper understanding of the compound's behavior.

Core Thermodynamic Properties

Trifluoroacetylacetone, with the chemical formula $C_5H_5F_3O_2$, is a colorless to light yellow liquid at room temperature.[1][2][3] Its thermodynamic properties are crucial for understanding its reactivity, stability, and utility in various applications, including as a precursor for heterocycles and metal chelates.[4]

Quantitative Data Summary

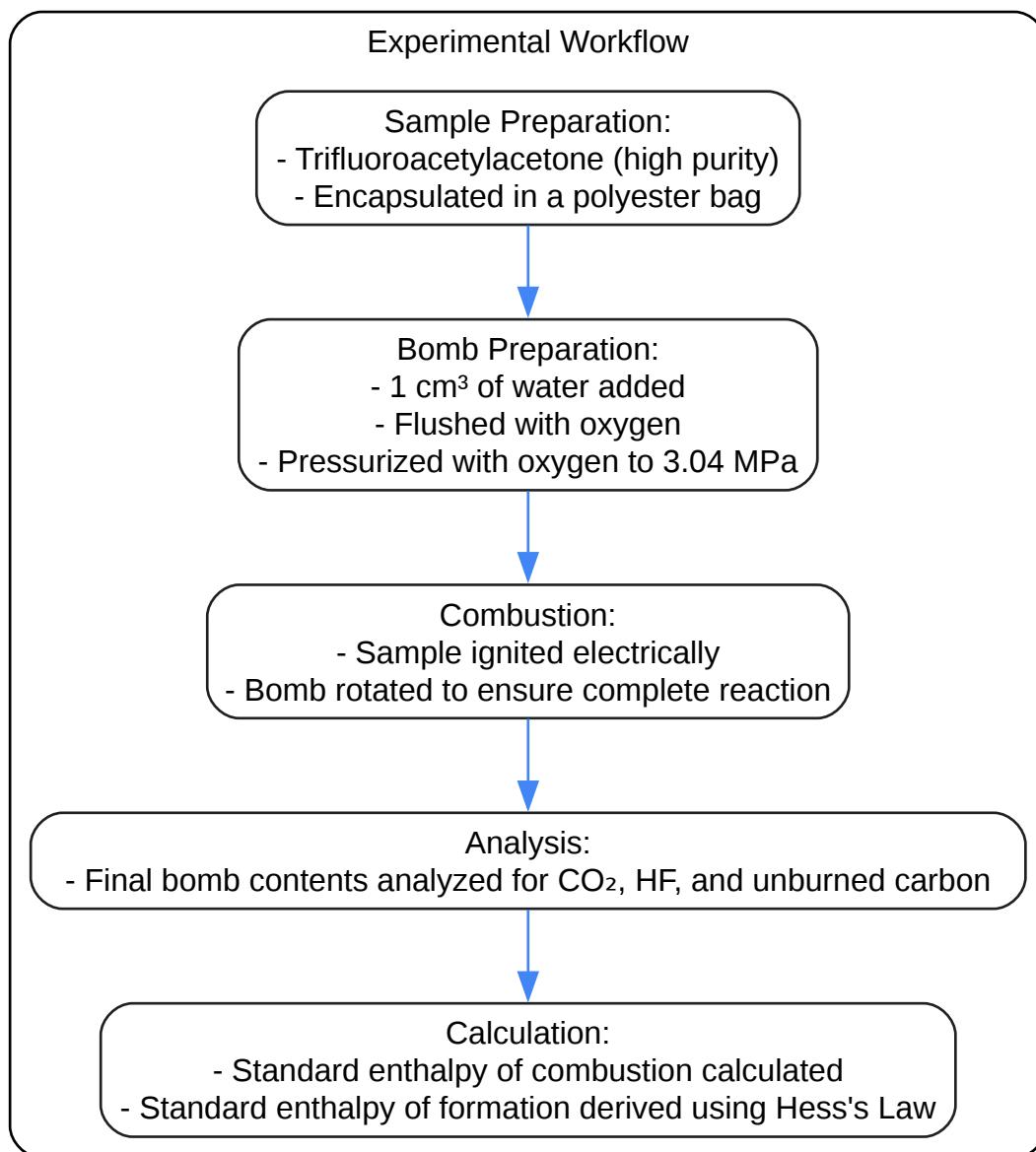
The thermodynamic parameters of trifluoroacetylacetone have been determined through various experimental techniques. The following tables summarize the key quantitative data available in the literature.

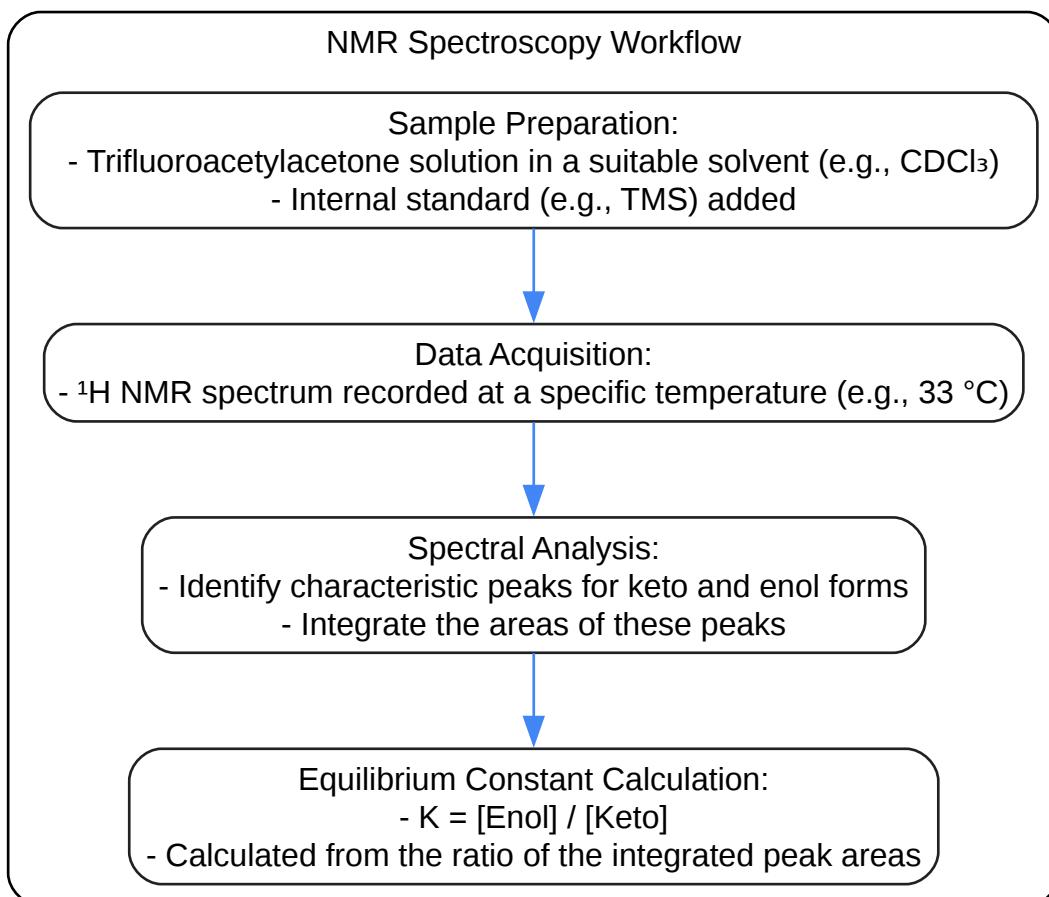
| Property | Value | Units | State | Reference |
|------------------|---------|---------------|--------|---------------------|
| Molar Mass | 154.09 | g/mol | - | [5] |
| Boiling Point | 105-107 | °C | Liquid | [2] |
| Density | 1.27 | g/mL at 25 °C | Liquid | [2] |
| Refractive Index | 1.388 | at 20 °C | Liquid | [2] |

| Thermodynamic Parameter | Value | Units | State | Tautomer | Reference |
|--|---------------|--------|---------------|---------------------|---------------------|
| Standard Enthalpy of Formation ($\Delta_f H^\circ$) | -1040.2 ± 3.3 | kJ/mol | Liquid | - | [6] |
| -1003.3 ± 3.3 | kJ/mol | Gas | Enol | [6] | |
| -993.3 ± 3.4 | kJ/mol | Gas | Keto | [6] | |
| Standard Enthalpy of Combustion ($\Delta_c H^\circ$) | -2179.9 ± 2.6 | kJ/mol | Liquid | - | [6] |
| Enthalpy of Vaporization ($\Delta_{\text{vap}} H^\circ$) | 37.2 ± 0.2 | kJ/mol | Liquid to Gas | - | [7] |

Keto-Enol Tautomerism

A significant aspect of the thermodynamics of trifluoroacetylacetone is its existence as a mixture of keto and enol tautomers in equilibrium. This equilibrium is a dynamic process involving the migration of a proton.





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